

(2-Fluorobenzyl)hydrazine CAS number 51859-98-4 data sheet

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Compound of Interest

Compound Name: (2-Fluorobenzyl)hydrazine

Cat. No.: B057542

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An In-depth Technical Guide to **(2-Fluorobenzyl)hydrazine** (CAS 51859-98-4)

This technical guide provides a comprehensive overview of **(2-Fluorobenzyl)hydrazine**, a key intermediate in pharmaceutical and chemical synthesis. The information is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Chemical and Physical Properties

(2-Fluorobenzyl)hydrazine is a fluorinated aromatic hydrazine derivative. The presence of the fluorine atom can influence the lipophilicity, metabolic stability, and binding affinity of downstream compounds, making it a valuable building block in medicinal chemistry.[1]

Property	Value	Source(s)
CAS Number	51859-98-4	[2] [3] [4]
Molecular Formula	C ₇ H ₉ FN ₂	[2] [3] [5]
Molecular Weight	140.16 g/mol	[2] [3] [5]
IUPAC Name	(2-fluorophenyl)methylhydrazine	[3] [6]
Synonyms	1-[(2-Fluorophenyl)methyl]hydrazine , ((2-Fluorophenyl)methyl)hydrazine	[2] [3]
Physical Form	Liquid	[2] [4] [5]
Color	Colorless to pale yellow	[5]
Boiling Point	~265.8°C at 760 mmHg	[2] [4]
Density (Predicted)	1.144 g/cm ³	[2]
Solubility	Soluble in water and organic solvents	[5]
Purity	≥95% - 98%	[4] [5] [7]
Storage Conditions	-20°C, protect from light, stored under an inert atmosphere	[2] [4]

Safety and Handling

(2-Fluorobenzyl)hydrazine is classified as a hazardous substance and requires careful handling in a well-ventilated area, away from ignition sources.[\[2\]](#) Personal protective equipment, including gloves and safety goggles, is mandatory.[\[2\]](#)

Hazard Class	GHS Classification	Source(s)
Acute Toxicity (Oral)	Toxic if swallowed (H301)	[3] [4]
Acute Toxicity (Dermal)	Toxic in contact with skin (H311)	[3]
Acute Toxicity (Inhalation)	Toxic if inhaled (H331)	[3]
Skin Corrosion/Irritation	Causes skin irritation (H315)	[3] [4]
Eye Damage/Irritation	Causes serious eye irritation (H319)	[3] [4]

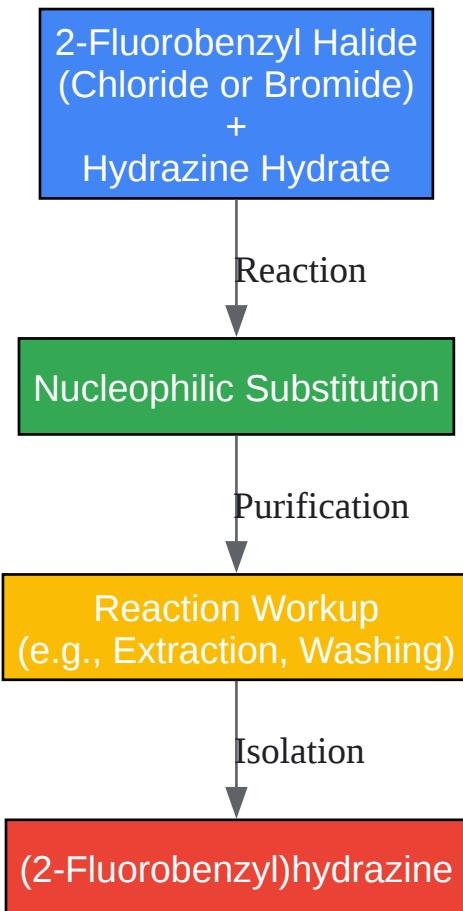
Synthesis Protocols

The primary synthesis route for **(2-Fluorobenzyl)hydrazine** involves the reaction of a 2-fluorobenzyl halide with hydrazine hydrate.[\[2\]](#)[\[8\]](#) While specific, detailed industrial protocols are proprietary, the general chemical transformation is well-established.

A representative laboratory-scale synthesis for the hydrochloride salt is described as follows: 2-Fluorobenzyl chloride is slowly added to a cooled aqueous solution of hydrazine hydrate. The reaction mixture is then warmed to room temperature and stirred for several hours. After reaction completion, the product is extracted with a solvent like dichloromethane.[\[9\]](#)

Below is a generalized workflow for the synthesis of **(2-Fluorobenzyl)hydrazine**.

General Synthesis Workflow for (2-Fluorobenzyl)hydrazine

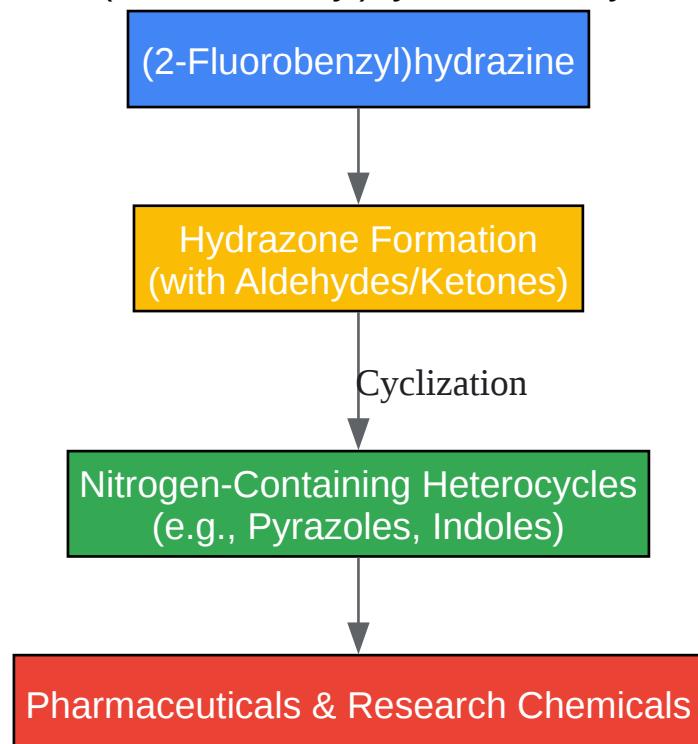
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Caption: Generalized workflow for the synthesis of **(2-Fluorobenzyl)hydrazine**.

Applications in Research and Development

(2-Fluorobenzyl)hydrazine serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and complex organic molecules.^{[2][5]} It is a versatile building block for creating nitrogen-containing heterocycles, which are common scaffolds in drug discovery.^[1] For instance, it has been used in the production of acylamino substituted benzylbenzohydrazide derivatives, which are of interest in drug development.^[2] The hydrazine functional group readily reacts with carbonyl compounds to form hydrazones, which can then be cyclized to form various heterocyclic systems.

Role of (2-Fluorobenzyl)hydrazine in Synthesis

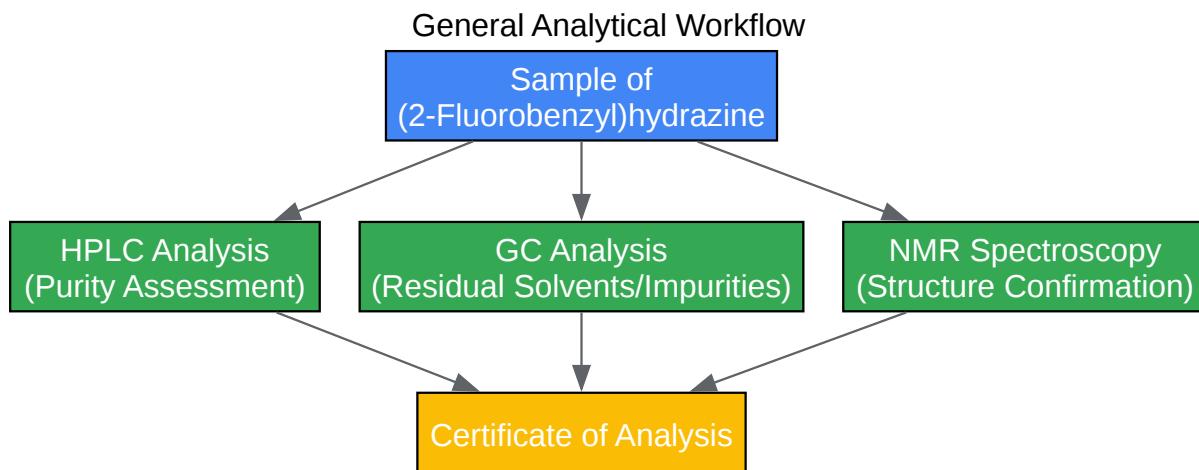
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Caption: Synthetic utility of **(2-Fluorobenzyl)hydrazine**.

Analytical Methods

The analysis of hydrazine compounds, including **(2-Fluorobenzyl)hydrazine**, typically relies on standard chromatographic and spectroscopic techniques. While specific validated protocols for this compound are not publicly available, general methods for hydrazines can be adapted. These include High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), and spectrophotometry.^[10] Furthermore, ¹⁹F NMR spectroscopy has been utilized for the chiral analysis of monosaccharides derivatized with the related compound 2-fluorophenyl hydrazine, suggesting its applicability for fluorine-containing compounds.^[11]

A general workflow for the quality control analysis of **(2-Fluorobenzyl)hydrazine** is outlined below.



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Caption: Quality control workflow for **(2-Fluorobenzyl)hydrazine**.

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